Strontium Iodide: A Technical Guide to Crystal Structure and Properties

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Compound of Interest

Compound Name: *Strontium;iodide*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the crystal structure and properties of strontium iodide (SrI_2), with a particular focus on its applications as a scintillation material. The information presented is intended for researchers, scientists, and professionals in drug development who are interested in the material's fundamental characteristics and its potential applications.

Crystal Structure

Anhydrous strontium iodide (SrI_2) crystallizes in the orthorhombic system. While some literature reports the space group as Pbca, more recent and detailed crystallographic data from the Materials Project indicate the space group is Pnma (No. 62). This structure is characterized by a specific arrangement of strontium and iodide ions in the crystal lattice. In this configuration, each Sr^{2+} ion is coordinated to seven I^- ions, forming a distorted pentagonal bipyramidal geometry. These polyhedra share corners and edges to build the three-dimensional crystal lattice.

The hydrated form, strontium iodide dihydrate ($SrI_2 \cdot 2H_2O$), also possesses an orthorhombic crystal structure but with the space group Pcmn.

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Table 1: Crystallographic Data for Anhydrous Strontium Iodide (SrI_2)

Parameter	Value
Crystal System	Orthorhombic
Space Group	Pnma
Space Group Number	62

Physical and Chemical Properties

Strontium iodide is a white crystalline solid that is highly soluble in water and soluble in ethanol.[1] It is notably hygroscopic, meaning it readily absorbs moisture from the atmosphere, and is also deliquescent.[1] Due to its sensitivity to air and moisture, handling and storage require a dry, inert atmosphere.[2] When exposed to air, it slowly turns yellow due to the oxidation of iodide ions.[3]

Table 2: Physical and Chemical Properties of Anhydrous Strontium Iodide (SrI_2)

Property	Value
Molar Mass	341.43 g/mol [1]
Appearance	Colorless to white crystalline plates[1]
Density	4.55 g/cm³[1]
Melting Point	507 to 645 °C (945 to 1,193 °F; 780 to 918 K)[1]
Boiling Point	1,773 °C (3,223 °F; 2,046 K) (decomposes)[1]
Solubility in Water	177.0 g/100 mL (20 °C)[1]
Hygroscopicity	Highly hygroscopic[4]

Optical and Scintillation Properties

Strontium iodide, particularly when doped with europium (SrI_2:Eu), has emerged as a high-performance scintillator material for gamma-ray detection.[1] Scintillators are materials that

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emit light when they absorb ionizing radiation. The high light yield, excellent energy resolution, and good proportionality of SrI_2:Eu make it a superior alternative to more traditional scintillators like sodium iodide (NaI:Tl) and even surpasses the performance of lanthanum bromide ($LaBr_3$:Ce) in some aspects.[1][5]

The scintillation mechanism in SrI_2:Eu involves the transfer of energy from the crystal lattice to the Eu^{2+} activator ions, which then de-excite by emitting photons in the visible range.

Table 3: Optical and Scintillation Properties of Europium-Doped Strontium Iodide (SrI_2:Eu)

Property	Value
Light Yield	>100,000 photons/MeV[5]
Energy Resolution @ 662 keV	<3%[5]
Peak Emission Wavelength	~435 nm[6]
Refractive Index	1.85[7]
Effective Atomic Number (Zeff)	49[7]

Experimental Protocols

Crystal Growth by the Vertical Bridgman Technique

The vertical Bridgman technique is a widely used method for growing large, high-quality single crystals of strontium iodide.[1] The process involves the directional solidification of a molten salt.

Methodology:

- Starting Materials: High-purity anhydrous strontium iodide and europium iodide (for doped crystals) are used as starting materials.
- Crucible Preparation: The starting materials are loaded into a quartz ampoule, which acts as the crucible. The ampoule is then evacuated to a high vacuum and sealed to prevent contamination and decomposition at high temperatures.

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- Melting: The sealed ampoule is placed in a vertical furnace with multiple temperature zones. The temperature is raised above the melting point of strontium iodide (approximately 515 °C) to ensure the entire charge is molten.
- Solidification: The ampoule is slowly lowered through a temperature gradient. As the bottom of the ampoule moves into a cooler region of the furnace, the molten salt begins to solidify from the tip upwards. A controlled lowering rate (typically a few millimeters per hour) is crucial for the growth of a single crystal.
- Cooling: Once the entire melt has solidified, the crystal is slowly cooled to room temperature to minimize thermal stress and prevent cracking.

Vertical Bridgman crystal growth process.

Powder X-ray Diffraction (XRD) Analysis

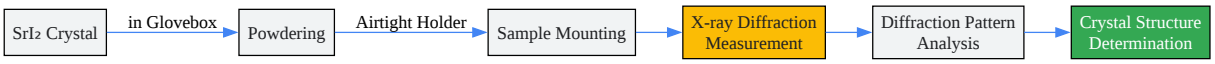
Due to its hygroscopic nature, special precautions must be taken when performing XRD analysis on strontium iodide.

Methodology:

- Sample Preparation: The strontium iodide crystal is crushed into a fine powder inside a glovebox with a dry, inert atmosphere (e.g., argon or nitrogen) to prevent hydration.
- Sample Mounting: The powdered sample is mounted in an airtight, zero-background sample holder designed for air-sensitive materials. This is also performed inside the glovebox.
- Instrument Setup: A powder X-ray diffractometer with Cu Kα radiation is typically used.
  - Voltage and Current: Set to standard operating conditions (e.g., 40 kV and 40 mA).
  - Scan Range (2θ): A wide range is scanned to capture all relevant diffraction peaks (e.g., 10° to 90°).
  - Step Size and Scan Speed: A small step size (e.g., 0.02°) and a slow scan speed are used to obtain high-resolution data.
- Data Collection: The sample is placed in the diffractometer and the scan is initiated.

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- Data Analysis: The resulting diffraction pattern is analyzed to identify the crystal structure, determine lattice parameters, and assess phase purity. The experimental pattern is compared to reference patterns from crystallographic databases.



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Workflow for XRD analysis of strontium iodide.

Optical and Scintillation Property Characterization

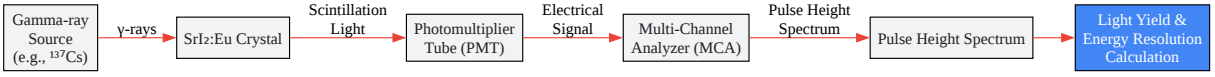
Methodology:

- Sample Preparation: A small, polished crystal of SrI_2:Eu is used. The crystal is coupled to a light detector, such as a photomultiplier tube (PMT) or a silicon photomultiplier (SiPM), using optical grease to ensure efficient light collection. The assembly is made light-tight.
- Light Yield Measurement:
  - A gamma-ray source with a known energy (e.g., ^{137}Cs at 662 keV) is placed near the detector.
  - The output signal from the PMT is processed by a multi-channel analyzer (MCA) to generate a pulse height spectrum.
  - The position of the full-energy peak (photopeak) is determined.
  - The light yield is calculated by comparing the photopeak position to the position of a single photoelectron peak or by calibrating with a scintillator of known light yield.
- Energy Resolution Measurement:
  - From the pulse height spectrum, the full width at half maximum (FWHM) of the photopeak is measured.

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- The energy resolution is calculated as the ratio of the FWHM to the photopeak position, typically expressed as a percentage.

- Decay Time Measurement:
  - The scintillator is excited with a pulsed radiation source (e.g., a pulsed X-ray or a fast LED).
  - The time profile of the scintillation light output is recorded using a fast oscilloscope.
  - The decay time is determined by fitting an exponential function to the decay curve.



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Measurement of scintillation light yield and energy resolution.

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References

- 1. next-gen.materialsproject.org [next-gen.materialsproject.org]
- 2. maine.gov [maine.gov]
- 3. mse.washington.edu [mse.washington.edu]
- 4. clf.stfc.ac.uk [clf.stfc.ac.uk]
- 5. bib-pubdb1.desy.de [bib-pubdb1.desy.de]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]

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